

# Proper Disposal of tert-Butoxytrimethylsilane: A Procedural Guide

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## Compound of Interest

Compound Name: *tert-Butoxytrimethylsilane*

Cat. No.: *B079100*

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This guide provides essential safety and logistical information for the proper disposal of **tert-Butoxytrimethylsilane**, tailored for researchers, scientists, and drug development professionals. Adherence to these procedures is critical for ensuring laboratory safety and environmental compliance.

## Key Safety and Hazard Information

**tert-Butoxytrimethylsilane** is a highly flammable liquid and vapor that causes skin and serious eye irritation.[1][2] It is also moisture-sensitive.[2] Proper handling and disposal require strict adherence to safety protocols to mitigate risks of fire, chemical burns, and uncontrolled reactions. All disposal activities must be conducted in accordance with local, state, and federal regulations.

## Physicochemical and Hazard Data

The following table summarizes key quantitative data for **tert-Butoxytrimethylsilane**.

Property	Value	Source
Molecular Formula	C <sub>7</sub> H <sub>18</sub> OSi	[1][3]
Molecular Weight	146.30 g/mol	[1][3]
Boiling Point	102 - 104 °C	[2][3]
Melting Point	-50 to -91 °C	[2][3]
Density	0.761 g/cm <sup>3</sup>	[3]
Flash Point	14 °C	[3]
GHS Hazard Statements	H225, H315, H319	[1][2]
H225: Highly flammable liquid and vapor	[1][2]	
H315: Causes skin irritation	[1][2]	
H319: Causes serious eye irritation	[1]	

## Operational Protocol for Disposal

This protocol outlines the step-by-step methodology for the safe disposal of **tert-Butoxytrimethylsilane** waste.

Objective: To safely collect, store, and dispose of **tert-Butoxytrimethylsilane** waste in compliance with institutional and regulatory standards.

Materials:

- Appropriate chemical waste container (e.g., glass or polyethylene, as recommended by your institution's environmental health and safety office)
- Waste label
- Personal Protective Equipment (PPE):
  - Chemical-resistant gloves (e.g., nitrile)[4]

- Splash-proof goggles or face shield[5]
- Flame-retardant lab coat
- Fume hood

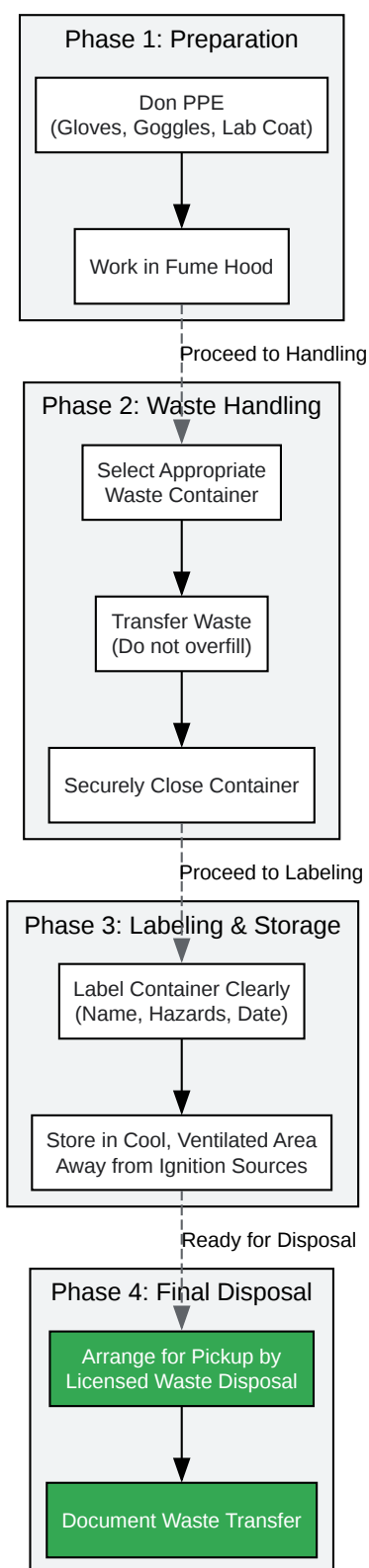
Procedure:

- Preparation and PPE:
  - Before handling, ensure that an eyewash station and safety shower are readily accessible. [2]
  - Don all required PPE, including gloves, eye protection, and a lab coat.[4]
  - Conduct all waste transfer operations inside a certified chemical fume hood to avoid inhalation of vapors.[2]
- Waste Segregation:
  - Do not mix **tert-Butoxytrimethylsilane** waste with other waste streams unless explicitly permitted by your institution's waste management guidelines. Incompatible materials can lead to dangerous reactions.
  - This is a flammable liquid and should be collected in a designated flammable solvent waste container.
- Container Management:
  - Obtain a designated and properly vented chemical waste container. Ensure the container is clean, dry, and compatible with the chemical.
  - Carefully transfer the **tert-Butoxytrimethylsilane** waste into the container, avoiding splashes.
  - Do not fill the container to more than 80% capacity to allow for vapor expansion.

- Keep the container tightly closed when not in use to prevent the release of flammable vapors.<sup>[2][4]</sup>
- Labeling:
  - Immediately label the waste container with the following information:
    - The words "Hazardous Waste"
    - Full chemical name: "**tert-Butoxytrimethylsilane**"
    - Associated hazards (e.g., "Flammable Liquid," "Irritant")
    - Accumulation start date
    - Principal investigator's name and contact information
- Temporary Storage:
  - Store the sealed and labeled waste container in a designated satellite accumulation area.
  - The storage location must be a well-ventilated, cool, and dry place, away from heat, sparks, open flames, and other ignition sources.<sup>[2][4]</sup>
  - Ensure the storage area is equipped with appropriate fire suppression systems (e.g., dry sand, dry chemical, or alcohol-resistant foam extinguisher).<sup>[2]</sup>
- Final Disposal:
  - Arrange for the collection of the waste container by your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal contractor.
  - Dispose of the contents and container in accordance with all applicable local, state, and federal regulations at an approved waste disposal plant.<sup>[2][4]</sup>

## Disposal Workflow Diagram

The following diagram illustrates the logical steps for the proper disposal of **tert-Butoxytrimethylsilane**.



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